Application Note & Protocol: Quantification of Claturafenib in Tissue by LC-MS/MS

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Compound of Interest

Compound Name:	*Claturafenib*
CAS No.:	*2754408-94-9*
Cat. No.:	*B15610645*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Claturafenib is a potent and selective pan-mutant BRAF inhibitor that has shown significant anti-tumor activity. To support pharmacokinetic and pharmacodynamic studies in preclinical and clinical development, a robust and sensitive method for the quantification of **Claturafenib** in tissue matrices is essential. This document provides a detailed protocol for the extraction and quantification of **Claturafenib** in tissue samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The described method is intended to be a starting point for researchers to develop and validate their own assays.

Signaling Pathway of BRAF Inhibition by **Claturafenib**

Claturafenib targets the BRAF kinase, a key component of the MAPK/ERK signaling pathway. Mutations in the BRAF gene can lead to constitutive activation of this pathway, promoting cell proliferation and survival in various cancers. **Claturafenib** inhibits the activity of mutated BRAF, thereby blocking downstream signaling and inhibiting tumor growth.[1][2]

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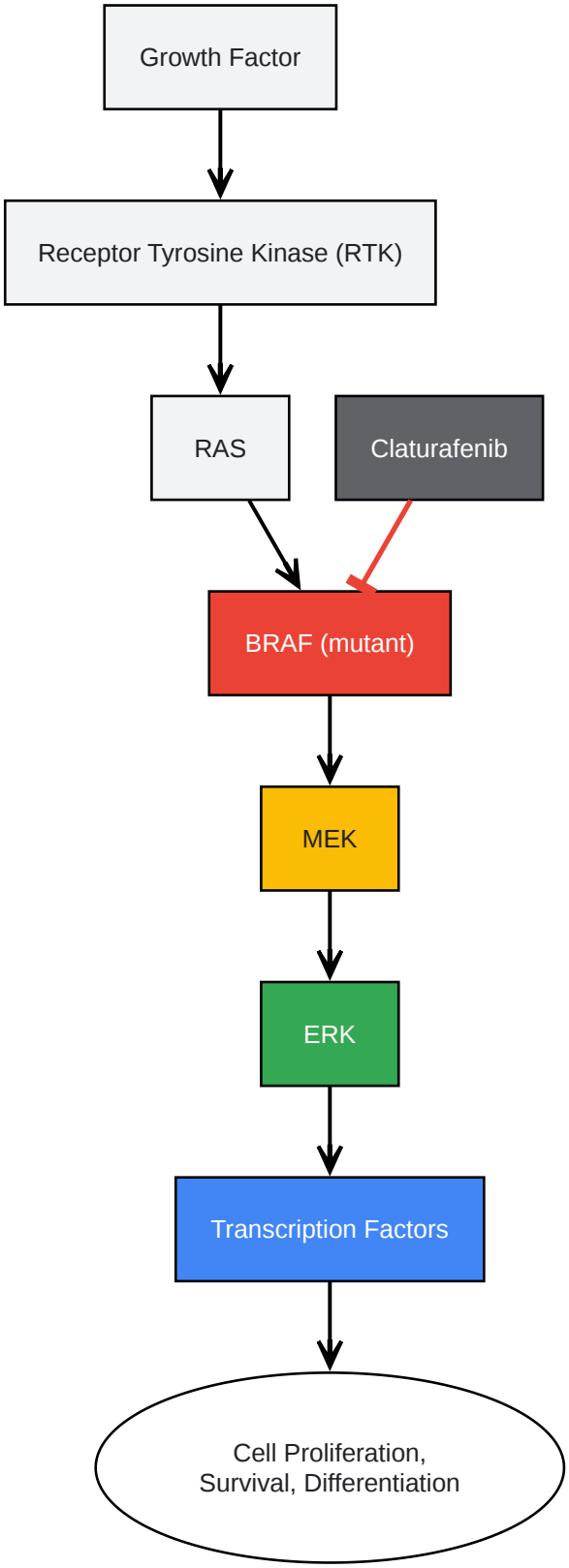

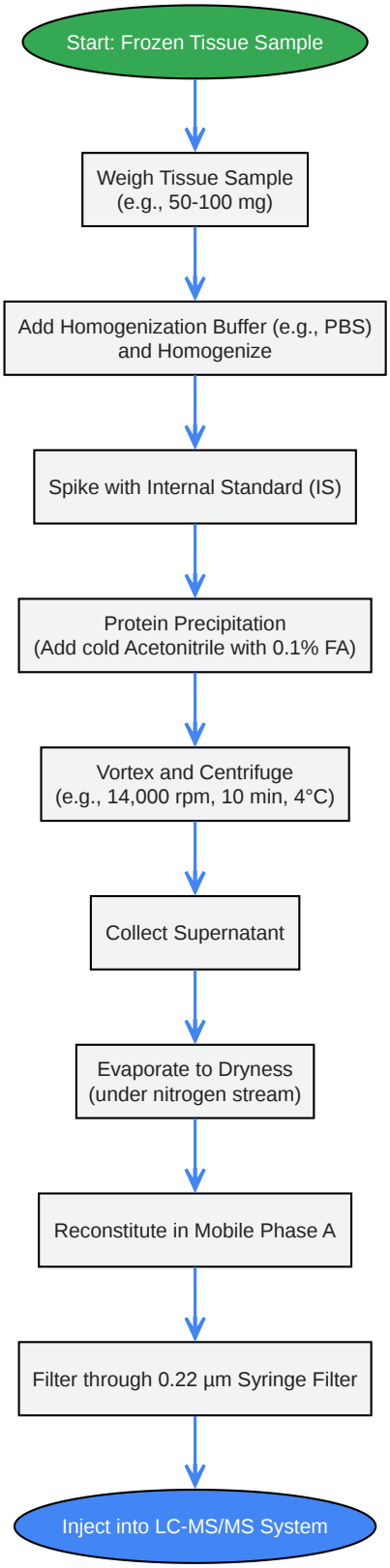

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References

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